

A Technical Guide to the Industrial Applications of 4-Ethylhexanal

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Compound of Interest

Compound Name: 4-ethylhexanal

Cat. No.: B6588603

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Abstract

4-Ethylhexanal, a branched-chain aldehyde, serves as a key chemical intermediate in various industrial processes. While direct large-scale applications of **4-ethylhexanal** are limited, its significance lies in its role as a precursor to valuable downstream products. This technical guide provides an in-depth overview of the synthesis, chemical properties, and primary industrial applications of **4-ethylhexanal**, with a focus on its conversion to 4-ethylhexan-1-ol and the subsequent uses of this alcohol and its esters. Detailed experimental protocols for its synthesis and conversion are provided, along with a summary of its physicochemical and safety data.

Chemical and Physical Properties

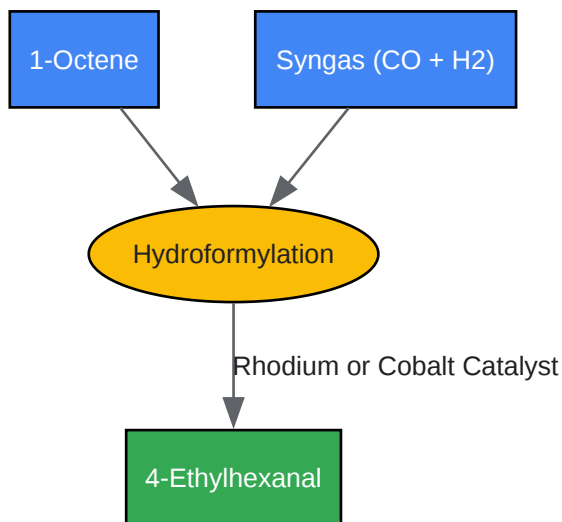
4-Ethylhexanal is a colorless liquid with the molecular formula $C_8H_{16}O$.^[1] Its branched structure influences its physical properties, which are summarized in the table below.

Property	Value	Reference
Molecular Formula	C8H16O	[1][2]
Molecular Weight	128.21 g/mol	[2]
CAS Number	75718-13-7	[1]
IUPAC Name	4-ethylhexanal	[2]
Density	0.809 g/cm ³	[1]
Boiling Point	163 °C at 760 mmHg	[1]
Flash Point	46.2 °C	[1]
Refractive Index	1.41	[1]
Vapor Pressure	2.11 mmHg at 25 °C	[1]

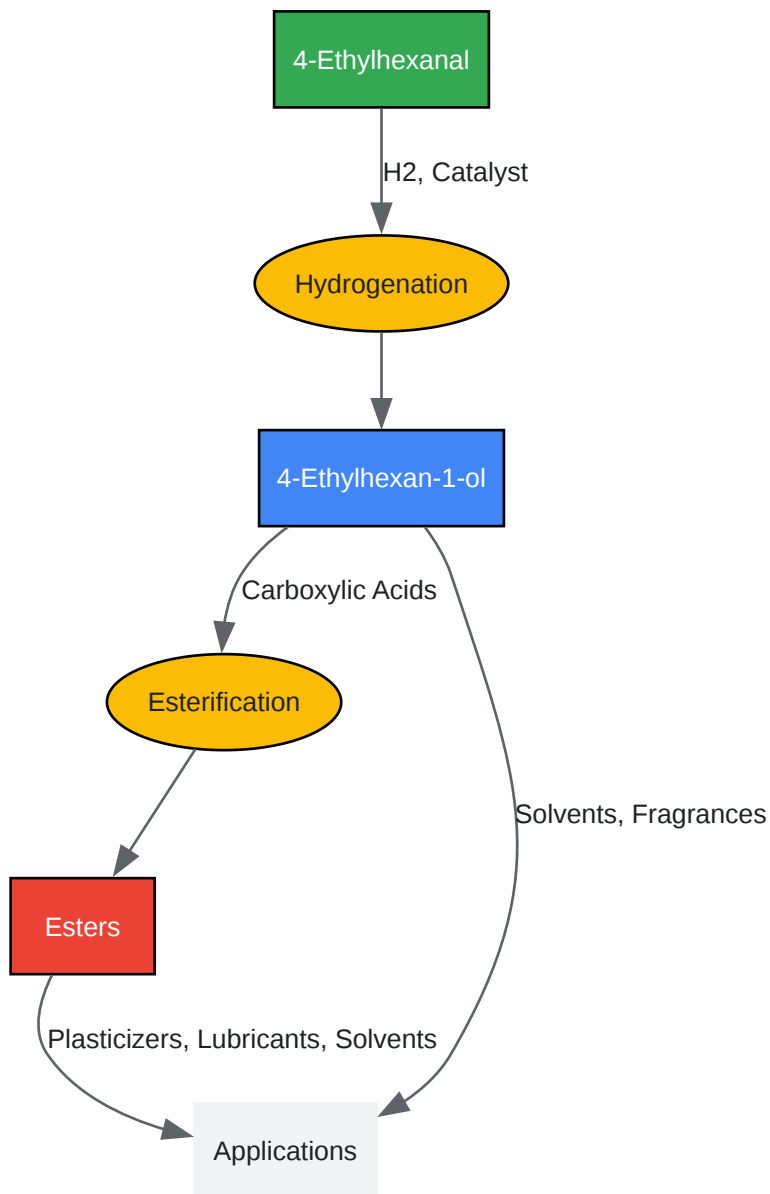
Synthesis of 4-Ethylhexanal

The primary industrial synthesis of **4-ethylhexanal** is achieved through the hydroformylation of 1-octene. This process, also known as the oxo process, involves the reaction of the olefin with syngas (a mixture of carbon monoxide and hydrogen) in the presence of a catalyst.[3][4]

General Synthesis Pathway of 4-Ethylhexanal



Industrial Applications of 4-Ethylhexanal as an Intermediate



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